

Synthesis of 2-Amino-6-(trifluoromethyl)pyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-6-(trifluoromethyl)pyridine

Cat. No.: B1268507

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This in-depth technical guide details the primary synthetic pathways for **2-Amino-6-(trifluoromethyl)pyridine**, a key building block in the development of novel pharmaceuticals and agrochemicals. The presence of the trifluoromethyl group can significantly enhance the metabolic stability, binding affinity, and bioavailability of target molecules. This document provides a comprehensive overview of two principal synthetic strategies: Nucleophilic Aromatic Substitution (SNAr) and Buchwald-Hartwig Amination. Detailed experimental protocols, quantitative data, and visual representations of the reaction pathways are presented to facilitate research and development.

Physicochemical Properties

A summary of the key physicochemical properties for the starting material and the final product is provided below for easy reference.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
2-Chloro-6-(trifluoromethyl)pyridine	64157-23-1	C ₆ H ₃ ClF ₃ N	181.54	Not Reported
2-Amino-6-(trifluoromethyl)pyridine	34486-24-3	C ₆ H ₅ F ₃ N ₂	162.11	85-89[1][2]

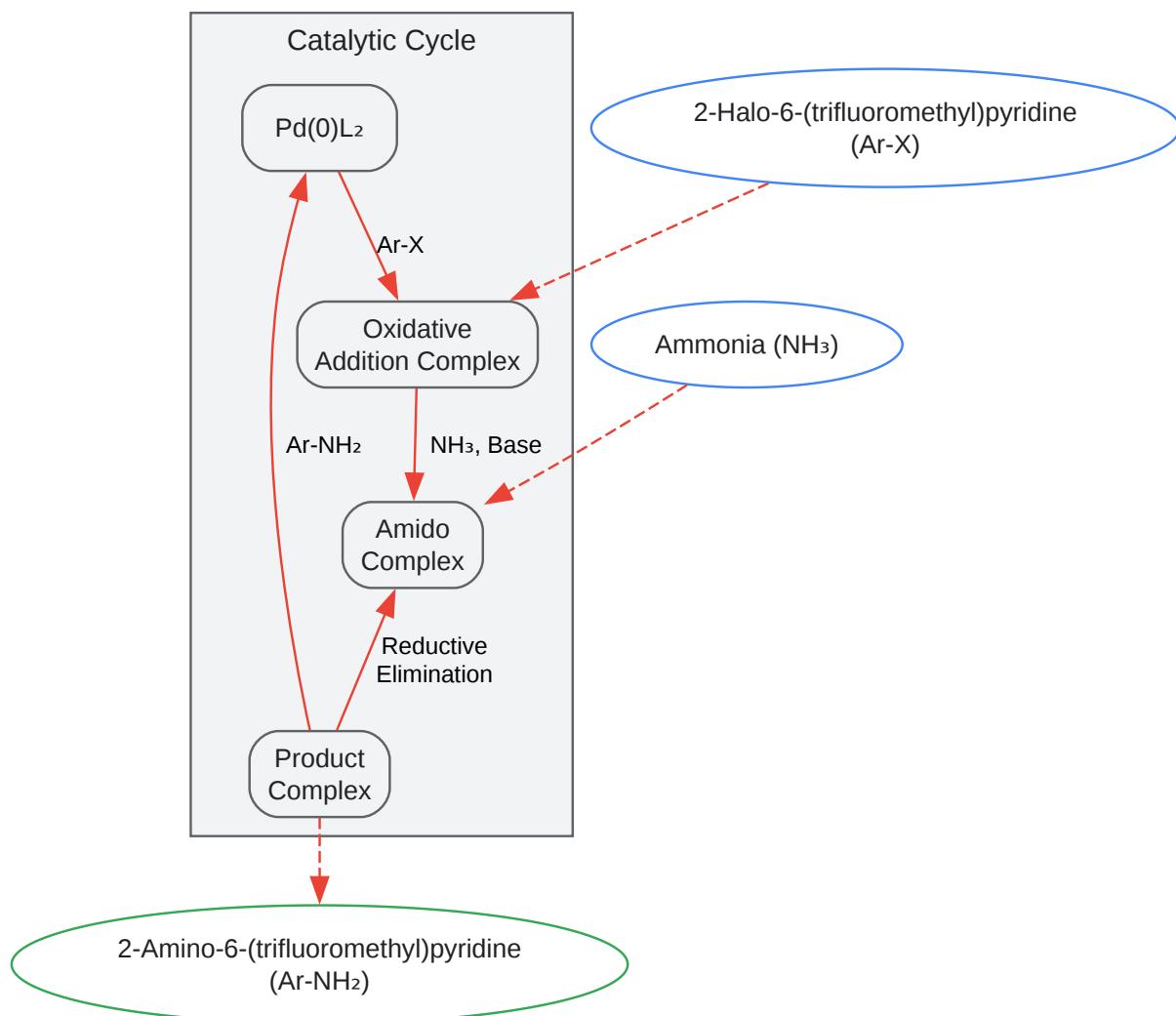
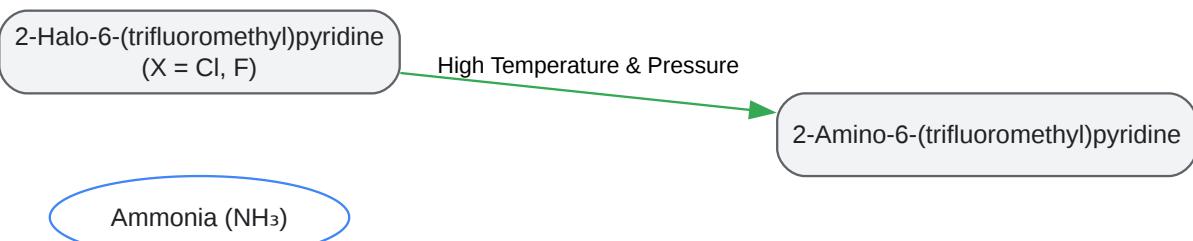
Synthesis Pathways

Two primary and effective methods for the synthesis of **2-Amino-6-(trifluoromethyl)pyridine** are outlined below.

Nucleophilic Aromatic Substitution (SNAr)

This classical approach involves the direct displacement of a halide from an activated pyridine ring by an amine nucleophile. The strong electron-withdrawing nature of the trifluoromethyl group at the 6-position, coupled with the inherent electron deficiency of the pyridine ring, facilitates nucleophilic attack at the 2-position.

The general reaction scheme is as follows:



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References

- 1. 2-Amino-6-(trifluoromethyl)pyridine 97 34486-24-3 [sigmaaldrich.com]
- 2. 2-Amino-6-(trifluoromethyl)pyridine, 98+% 100 mg | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
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